

A Spectroscopic Comparison of Acetylmalononitrile Isomers: Keto vs. Enol Tautomers

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Compound of Interest

Compound Name: Acetylmalononitrile

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This guide provides an objective spectroscopic comparison of the keto and enol isomers of **acetylmalononitrile**. **Acetylmalononitrile**, a versatile building block in organic synthesis, exists in equilibrium between its keto form (**acetylmalononitrile**) and its enol form (2-cyano-3-hydroxy-2-butenenitrile). Understanding the distinct spectroscopic signatures of these tautomers is crucial for reaction monitoring, structural elucidation, and the development of novel chemical entities. This comparison is supported by experimental data for the predominant keto tautomer and predicted data for the enol form, based on analogous compounds.

Data Presentation

The following tables summarize the key spectroscopic data for the keto and enol tautomers of **acetylmalononitrile**.

Table 1: Infrared (IR) Spectroscopy Data

Tautomer	Functional Group	Characteristic Absorption Bands (cm ⁻¹)	Notes
Keto	C=O (ketone)	~1720 (strong, sharp)	Typical for α-dicarbonyl compounds.
C≡N (nitrile)	~2250 (medium, sharp)		
C-H (sp ³)	~2900-3000		
Enol	O-H (hydroxyl)	~3200-3600 (broad)	Broadness due to hydrogen bonding.
C=C (alkene)	~1640 (medium)	Conjugated with the nitrile group.	
C≡N (nitrile)	~2220 (strong, sharp)	Shifted to lower frequency due to conjugation.	
=C-H (vinyl)	~3050-3150		

Table 2: ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Tautomer	Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Notes
Keto	CH ₃ (acetyl)	~2.4	Singlet	
CH (methine)	~4.5	Singlet		
Enol	CH ₃ (methyl)	~2.1	Singlet	
OH (hydroxyl)	5-15 (variable)	Broad Singlet		Chemical shift is concentration and solvent dependent.
=CH (vinyl)	~6.0	Singlet		

Table 3: ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Tautomer	Carbon	Predicted Chemical Shift (δ , ppm)	Notes
Keto	C=O (ketone)	~195	
C≡N (nitrile)	~112		
CH (methine)	~40		
CH ₃ (acetyl)	~28		
Enol	C-OH (enol)	~160	
C-CN (enol)	~95		
C≡N (nitrile)	~115		
CH ₃ (methyl)	~20		

Table 4: Mass Spectrometry (MS) Data

Tautomer	Ionization Method	Key Fragments (m/z)	Notes
Keto/Enol	Electron Ionization (EI)	108 (M ⁺)	The molecular ion peak is expected for both tautomers.
93 ([M-CH ₃] ⁺)	Loss of a methyl radical.		
66 ([M-CH ₂ CO] ⁺)	Loss of ketene from the keto form.		
43 ([CH ₃ CO] ⁺)	Acetyl cation, characteristic of the keto form.		

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - For solid samples (predominantly keto form), prepare a KBr pellet by mixing a small amount of the sample with dry potassium bromide and pressing it into a thin, transparent disk.
 - Alternatively, for both solution and solid-state analysis, Attenuated Total Reflectance (ATR) can be used by placing the sample directly on the ATR crystal.
 - To observe the enol form, dissolve the sample in a non-polar, aprotic solvent like carbon tetrachloride or chloroform in a suitable IR cell. The equilibrium may shift towards the enol form in such solvents.
- Data Acquisition:
 - Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer.

- Typically, scan the range from 4000 to 400 cm^{-1} .
- Acquire a background spectrum of the pure solvent or KBr pellet and subtract it from the sample spectrum.
- Data Analysis:
 - Identify the characteristic absorption bands for the C=O, C≡N, O-H, and C=C functional groups to distinguish between the keto and enol forms.

Nuclear Magnetic Resonance (NMR) Spectroscopy

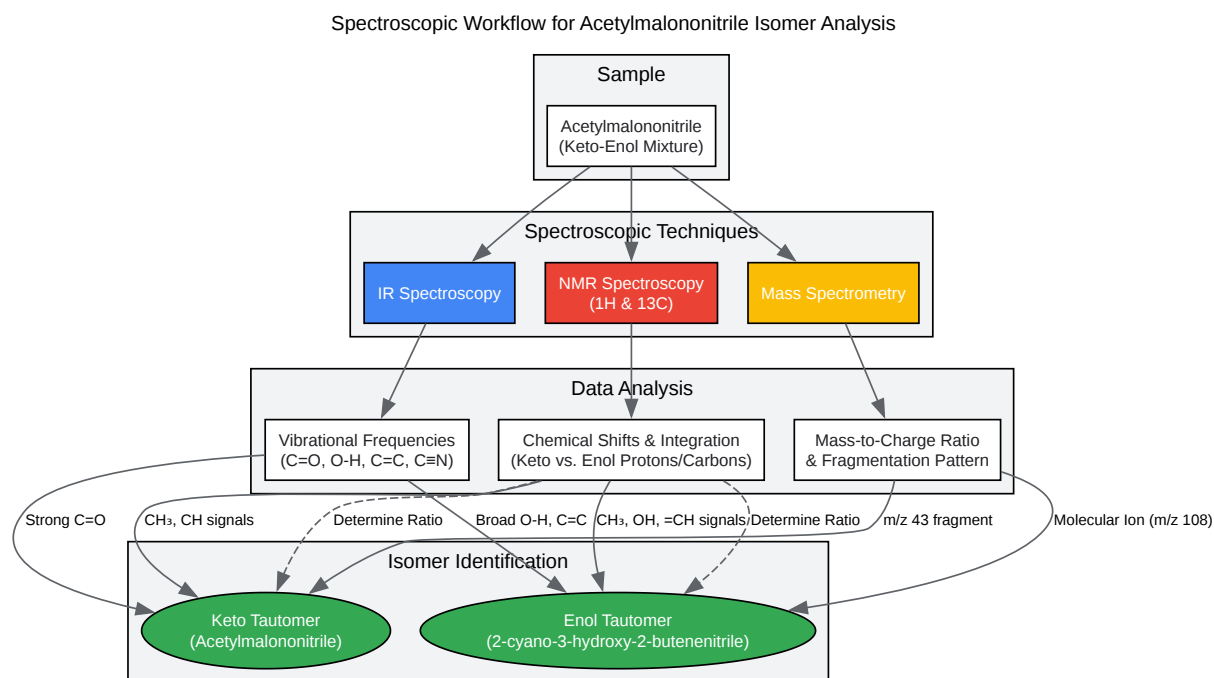
- Sample Preparation:
 - Dissolve approximately 5-10 mg of the sample in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or acetone-d_6) in an NMR tube.
 - The choice of solvent can influence the keto-enol equilibrium. Non-polar solvents tend to favor the enol form, while polar, protic solvents favor the keto form.
- Data Acquisition:
 - Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
 - For ^1H NMR, standard acquisition parameters are typically sufficient.
 - For ^{13}C NMR, use a proton-decoupled sequence to obtain singlets for each carbon.
- Data Analysis:
 - In the ^1H NMR spectrum, identify the characteristic signals for the acetyl protons and the methine proton of the keto form, and the methyl, hydroxyl, and vinyl protons of the enol form.
 - In the ^{13}C NMR spectrum, identify the carbonyl carbon of the keto form and the two sp^2 carbons of the enol form.

- The ratio of the keto to enol tautomers can be determined by integrating the respective characteristic peaks in the ^1H NMR spectrum.

Mass Spectrometry (MS)

- Sample Introduction and Ionization:
 - Introduce the sample into the mass spectrometer via a suitable method, such as direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
 - Use Electron Ionization (EI) to generate fragment ions that can provide structural information.
- Data Acquisition:
 - Acquire the mass spectrum over a suitable mass-to-charge (m/z) range (e.g., 40-200 amu).
- Data Analysis:
 - Identify the molecular ion peak (M^+) to confirm the molecular weight of the compound.
 - Analyze the fragmentation pattern to identify characteristic fragments that can help distinguish between the keto and enol forms, although rapid interconversion in the gas phase may make this challenging. The presence of a strong acetyl cation peak (m/z 43) would be indicative of the keto tautomer.

Visualization



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Caption: Workflow for the spectroscopic analysis and differentiation of **acetylmalononitrile** isomers.

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